

# Technical Guide: Physical Properties of 2-Bromo-1-(3,4-dimethyl-phenyl)-ethanone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 2-Bromo-1-(3,4-dimethyl-phenyl)-ethanone

**Cat. No.:** B1274033

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This document provides a comprehensive overview of the known physical and chemical properties of **2-Bromo-1-(3,4-dimethyl-phenyl)-ethanone** (CAS No. 2633-50-3). The information is compiled to support research, synthesis, and development activities involving this compound.

## Chemical Identity and Structure

- IUPAC Name: 2-Bromo-1-(3,4-dimethylphenyl)ethanone
- Synonyms: 3,4-Dimethylphenacyl bromide, 2-Bromo-3',4'-dimethylacetophenone
- CAS Number: 2633-50-3
- Chemical Formula:  $C_{10}H_{11}BrO$  [1]
- Molecular Weight: 227.10 g/mol [1]
- Structure:

## Quantitative Physical Properties

The key physical properties of **2-Bromo-1-(3,4-dimethyl-phenyl)-ethanone** are summarized in the table below for quick reference and comparison.

Property	Value	Units	Notes
Melting Point	65	°C	<a href="#">[2]</a>
Boiling Point	292.6	°C	at 760 mmHg (Predicted) <a href="#">[2]</a> <a href="#">[3]</a>
Density	1.362	g/cm <sup>3</sup>	(Predicted) <a href="#">[2]</a> <a href="#">[3]</a>
Flash Point	72.4	°C	<a href="#">[3]</a>
Appearance	Light yellow to yellow solid	-	<a href="#">[2]</a> <a href="#">[4]</a>
Solubility	Soluble in Dichloromethane, Ether, Methanol	-	Based on similar compounds <a href="#">[5]</a>

## Experimental Protocols for Property Determination

The following sections detail standard laboratory protocols for determining the primary physical properties of organic compounds like **2-Bromo-1-(3,4-dimethyl-phenyl)-ethanone**.

### Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity for a solid compound. A sharp melting range (typically 0.5-1°C) is characteristic of a pure substance.

Methodology:

- **Sample Preparation:** A small amount of the finely powdered, dry compound is packed into a capillary tube (sealed at one end) to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.

- Heating: The thermometer and capillary assembly are placed in a heating bath (e.g., an oil bath or a calibrated melting point apparatus).
- Observation: The bath is heated slowly and steadily (approximately 1-2°C per minute) as the expected melting point is approached.
- Data Recording: Two temperatures are recorded:
  - $T_1$ : The temperature at which the first drop of liquid appears.
  - $T_2$ : The temperature at which the entire solid sample has turned into a clear liquid.
- Result: The melting point is reported as the range  $T_1 - T_2$ .

## Boiling Point Determination (Siwoloboff Method)

This micro-method is suitable for determining the boiling point of small quantities of a liquid. Since the target compound is a solid at room temperature, it would first need to be melted.

Methodology:

- Sample Preparation: A small amount of the substance (a few milliliters of the molten compound) is placed into a fusion tube or a small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed into the fusion tube with its open end submerged in the liquid.
- Apparatus Setup: The fusion tube is attached to a thermometer and heated in a suitable bath (e.g., Thiele tube with high-boiling mineral oil).
- Heating and Observation: The apparatus is heated gently. As the liquid's temperature rises, air trapped in the capillary tube will escape, forming a stream of bubbles. Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tip.
- Cooling and Data Recording: The heat source is removed, and the bath is allowed to cool slowly. The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded. This temperature is the boiling point of the liquid, where its vapor pressure equals the atmospheric pressure.

## Solubility Determination

Qualitative solubility tests provide valuable information about the polarity and functional groups present in a compound.

Methodology:

- Sample Preparation: A small, standardized amount of the solute (e.g., 10-20 mg) is placed into a small test tube.
- Solvent Addition: A measured volume of the solvent (e.g., 1 mL) is added to the test tube.
- Mixing: The mixture is agitated vigorously for 1-2 minutes at room temperature.
- Observation: The sample is observed to determine if it has completely dissolved. If not, the mixture can be gently warmed to assess temperature effects on solubility.
- Classification: The compound's solubility is classified as "soluble," "sparingly soluble," or "insoluble" in the tested solvent. This process is repeated for a range of solvents with varying polarities (e.g., water, ethanol, acetone, dichloromethane, hexane).

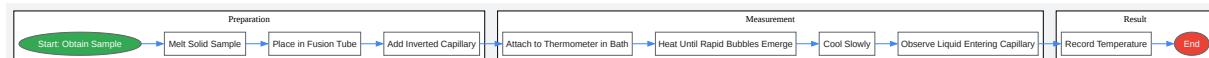
## Visualized Experimental Workflows

The logical steps for determining the physical properties described above are visualized in the following diagrams.



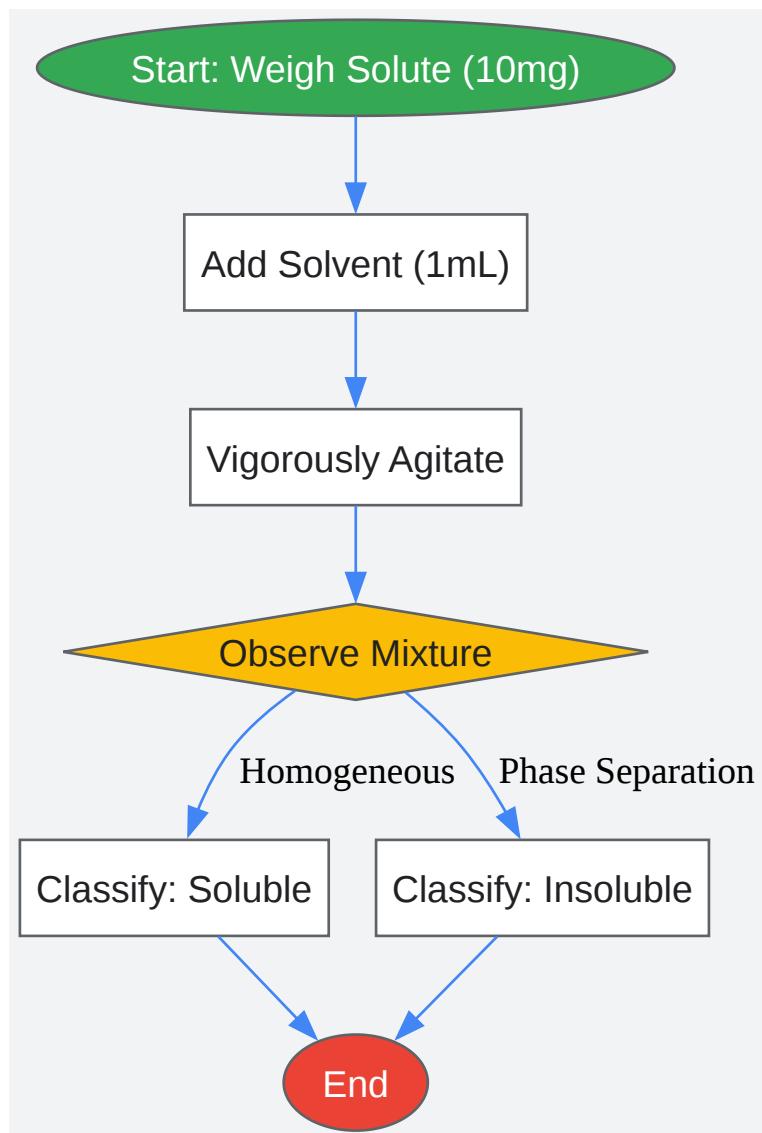
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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Qualitative Solubility Testing.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 2-Bromo-1-(3,4-dimethyl-phenyl)-ethanone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1274033#physical-properties-of-2-bromo-1-3-4-dimethyl-phenyl-ethanone>]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)